

3-Methoxypropionic acid ethyl ester chemical structure

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Compound of Interest

Compound Name: Ethyl 3-methoxypropionate

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An In-depth Technical Guide to 3-Methoxypropionic Acid Ethyl Ester

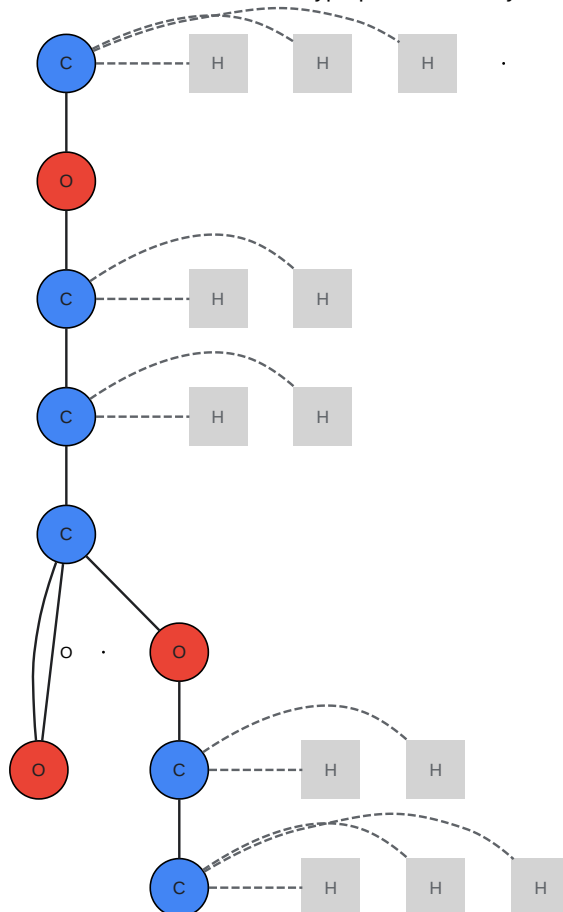
Introduction

3-Methoxypropionic acid ethyl ester, also known as ethyl 3-methoxypropanoate, is an organic compound classified as an ester. It is a colorless to pale yellow liquid characterized by a fruity odor.^[1] This chemical, identified by the CAS Number 10606-42-5, serves as a key intermediate in organic synthesis and is utilized as a flavoring agent in the food and fragrance industries.^[1] Its molecular structure features an ethyl group linked to a propanoate backbone with a methoxy group at the C-3 position.^[1]

Chemical Structure and Identifiers

The molecular formula for 3-Methoxypropionic acid ethyl ester is $C_6H_{12}O_3$.^{[1][2][3][4]} It is structurally defined by an ethyl ester functional group and an ether group.

Chemical Structure of 3-Methoxypropionic Acid Ethyl Ester

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Caption: Ball-and-stick model of 3-Methoxypropionic acid ethyl ester.

Physicochemical Properties

The key quantitative properties of 3-Methoxypropionic acid ethyl ester are summarized below. This data is essential for researchers in designing experiments and for professionals in drug development for formulation studies.

Property	Value	References
Molecular Formula	C ₆ H ₁₂ O ₃	[1][2][3][4]
Molecular Weight	132.16 g/mol	[1][2][3][4]
CAS Number	10606-42-5	[1][2][3][4]
Appearance	Colorless to almost colorless clear liquid	[1][4]
Boiling Point	158 - 166.7 °C at 760 mmHg	[2][4][5]
Density	0.98 g/cm ³	[2][4]
Refractive Index	1.4030 - 1.4060	[4][5]
Flash Point	53 °C (127.4 °F)	[3]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.	[1]
InChI Key	IJUHLFUALMUWOM-UHFFFAOYSA-N	[1][3][6]
SMILES	CCOC(=O)CCOC	[1][3][6]

Experimental Protocols: Synthesis

The most common method for synthesizing 3-Methoxypropionic acid ethyl ester is through the Fischer esterification of 3-methoxypropanoic acid with ethanol, catalyzed by a strong acid.

Synthesis via Fischer Esterification

Principle: This reaction involves the acid-catalyzed condensation of a carboxylic acid (3-methoxypropanoic acid) and an alcohol (ethanol) to form an ester (ethyl 3-methoxypropanoate) and water. The reaction is reversible and is typically driven to completion by removing water or using an excess of one reactant.

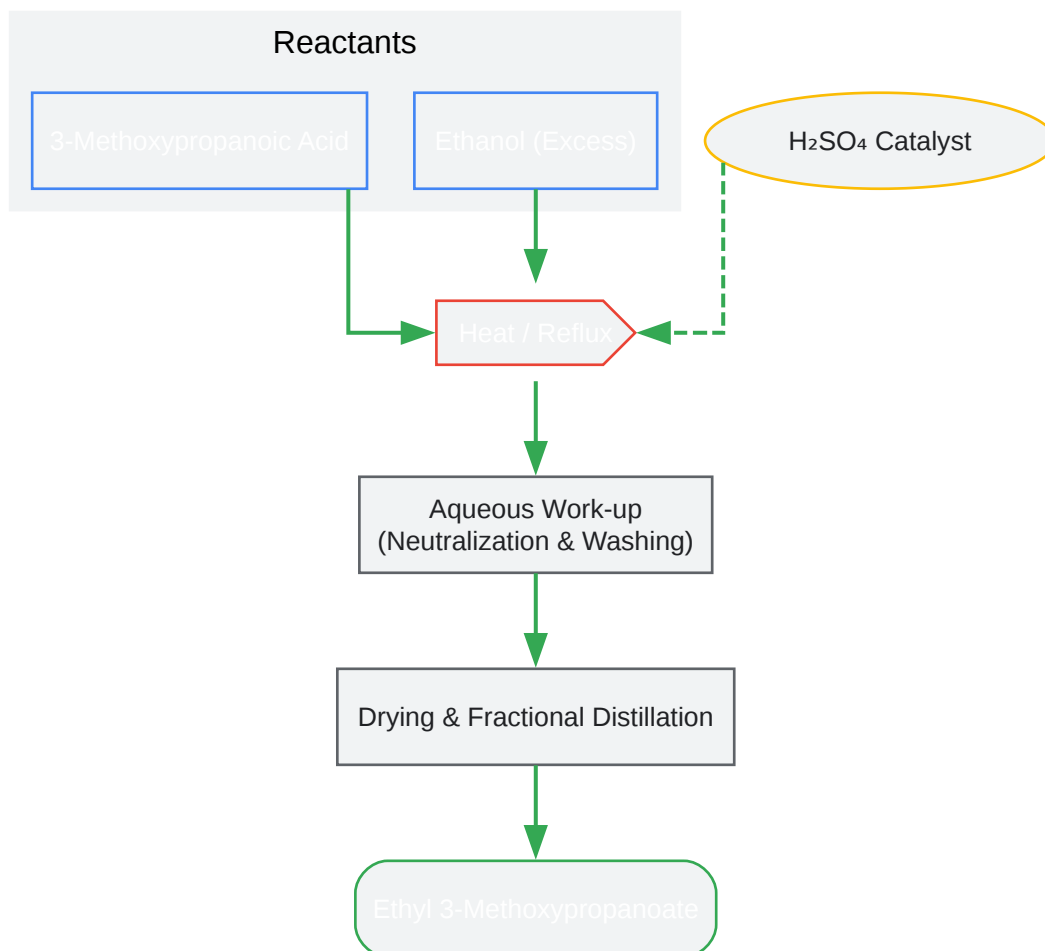
Materials:

- 3-Methoxypropanoic acid
- Anhydrous ethanol (excess)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate (aqueous solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Distillation apparatus
- Reflux condenser
- Separatory funnel

Detailed Methodology:

- **Reaction Setup:** A round-bottom flask is charged with 3-methoxypropanoic acid and an excess of anhydrous ethanol (typically a 3 to 5-fold molar excess).
- **Catalyst Addition:** A catalytic amount of concentrated sulfuric acid is slowly added to the mixture while cooling the flask in an ice bath to manage the exothermic reaction.
- **Reflux:** The reaction mixture is heated to reflux for several hours. The progress of the reaction can be monitored using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After cooling to room temperature, the excess ethanol is removed under reduced pressure using a rotary evaporator.
- **Neutralization:** The residue is diluted with an organic solvent (e.g., diethyl ether) and washed sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying and Filtration:** The organic layer is dried over an anhydrous drying agent like magnesium sulfate, filtered, and the solvent is evaporated.

- Purification: The crude ester is purified by fractional distillation under reduced pressure to yield the final product, 3-Methoxypropionic acid ethyl ester.



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Caption: Workflow for the synthesis of ethyl 3-methoxypropanoate.

Applications and Significance

3-Methoxypropionic acid ethyl ester and related ether-esters are valued for their versatile properties.

- Organic Synthesis: It serves as a crucial intermediate in the synthesis of more complex molecules, including various pharmaceuticals and agrochemicals.^[1]
- Flavor and Fragrance: Due to its characteristic fruity aroma, it is used as a flavoring agent.^[1]

- Solvent Applications: Analogous ether-esters, such as ethyl 3-ethoxypropionate, are recognized as high-performance, environmentally friendly solvents.[7] They are used extensively in the coatings industry for automotive and industrial applications, as well as in cleaning agents and electronics, due to their excellent solvency, good flow properties, and low toxicity.[7][8]

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